

"3-(2-Methoxyphenyl)benzoic acid" molecular weight and formula

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Compound of Interest

Compound Name: 3-(2-Methoxyphenyl)benzoic acid

Cat. No.: B061581

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Technical Data Sheet: 3-(2-Methoxyphenyl)benzoic acid

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties for the compound **3-(2-Methoxyphenyl)benzoic acid**, a biphenyl derivative of interest in synthetic chemistry and pharmaceutical research. The information is presented to support laboratory and development activities.

Physicochemical Properties

The fundamental molecular characteristics of **3-(2-Methoxyphenyl)benzoic acid** have been determined and are summarized below. These values are crucial for stoichiometric calculations, analytical method development, and material characterization.

Property	Value
Molecular Formula	C ₁₄ H ₁₂ O ₃
Molecular Weight	228.24 g/mol [1] or 228.247 g/mol [2]

Note: The molecular weight is consistent across isomeric structures such as 4-(3-methoxyphenyl)benzoic acid and 3-methoxy-2-phenylbenzoic acid.[1][2]

Experimental Protocols & Visualizations

This document focuses solely on the molecular formula and weight of the specified compound. As such, experimental protocols for synthesis or analysis are not included.

Furthermore, the request for diagrams of signaling pathways or experimental workflows is not applicable to the presentation of these fundamental molecular properties.

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References

- 1. 4-(3-methoxyphenyl)benzoic Acid | C₁₄H₁₂O₃ | CID 2759551 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
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